Topic: Characterization and Analysis of Clopidogrel Impurity D

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Compound of Interest

Compound Name:	*Clopidogrel Impurity D*
CAS No.:	*1421283-60-4*
Cat. No.:	*B601368*

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This guide provides a detailed examination of **Clopidogrel Impurity D**, a critical related substance in the manufacturing and stability testing of the antiplatelet agent Clopidogrel. As a senior application scientist, the following sections synthesize core chemical data, analytical methodologies, and the underlying scientific rationale to support researchers and quality control professionals in the pharmaceutical industry.

The Critical Role of Impurity Profiling in Clopidogrel Development

Clopidogrel is an essential antiplatelet medication used to inhibit blood clots in patients with a history of myocardial infarction, stroke, and peripheral artery disease.[1][2] It functions as a prodrug, with its active metabolite irreversibly blocking the P2Y12 subtype of ADP receptor on platelets.[1] The synthetic pathway to Clopidogrel is a multi-step process where various related substances, or impurities, can be generated.[2]

Regulatory bodies such as the United States Pharmacopeia (USP) and European Pharmacopoeia (EP) mandate stringent control over these impurities.[3][4] The presence of unknown or poorly characterized impurities can significantly impact the safety and efficacy of

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the final drug product. Therefore, the identification, synthesis, characterization, and quantification of each potential impurity are paramount during drug development and manufacturing.[2] **Clopidogrel Impurity D** is one such related substance that requires precise characterization.

Core Molecular Attributes of **Clopidogrel Impurity D**

Accurate identification of any pharmaceutical impurity begins with determining its fundamental molecular properties. **Clopidogrel Impurity D** has been characterized using various analytical techniques, leading to the precise determination of its molecular formula and weight.

The IUPAC name for **Clopidogrel Impurity D** is Methyl (2R)-(2-chlorophenyl)[(2S)-(2-chlorophenyl)[6,7-dihydrothieno[3,2-c]pyridin-5(4H)-yl]acetyloxy]acetate. Its unique identity is registered under CAS Number 1421283-60-4.[5][6]

The following table summarizes the core molecular data for **Clopidogrel Impurity D**, with Clopidogrel provided for comparison.

Attribute	Clopidogrel Impurity D	Clopidogrel (Active Pharmaceutical Ingredient)
Molecular Formula	$C_{24}H_{21}Cl_2NO_4S$[5][6]	$C_{16}H_{16}ClNO_2S$[1][7]
Molecular Weight	490.40 g/mol [8][6]	321.82 g/mol [7]
CAS Number	1421283-60-4[9][5][6]	113665-84-2[7]

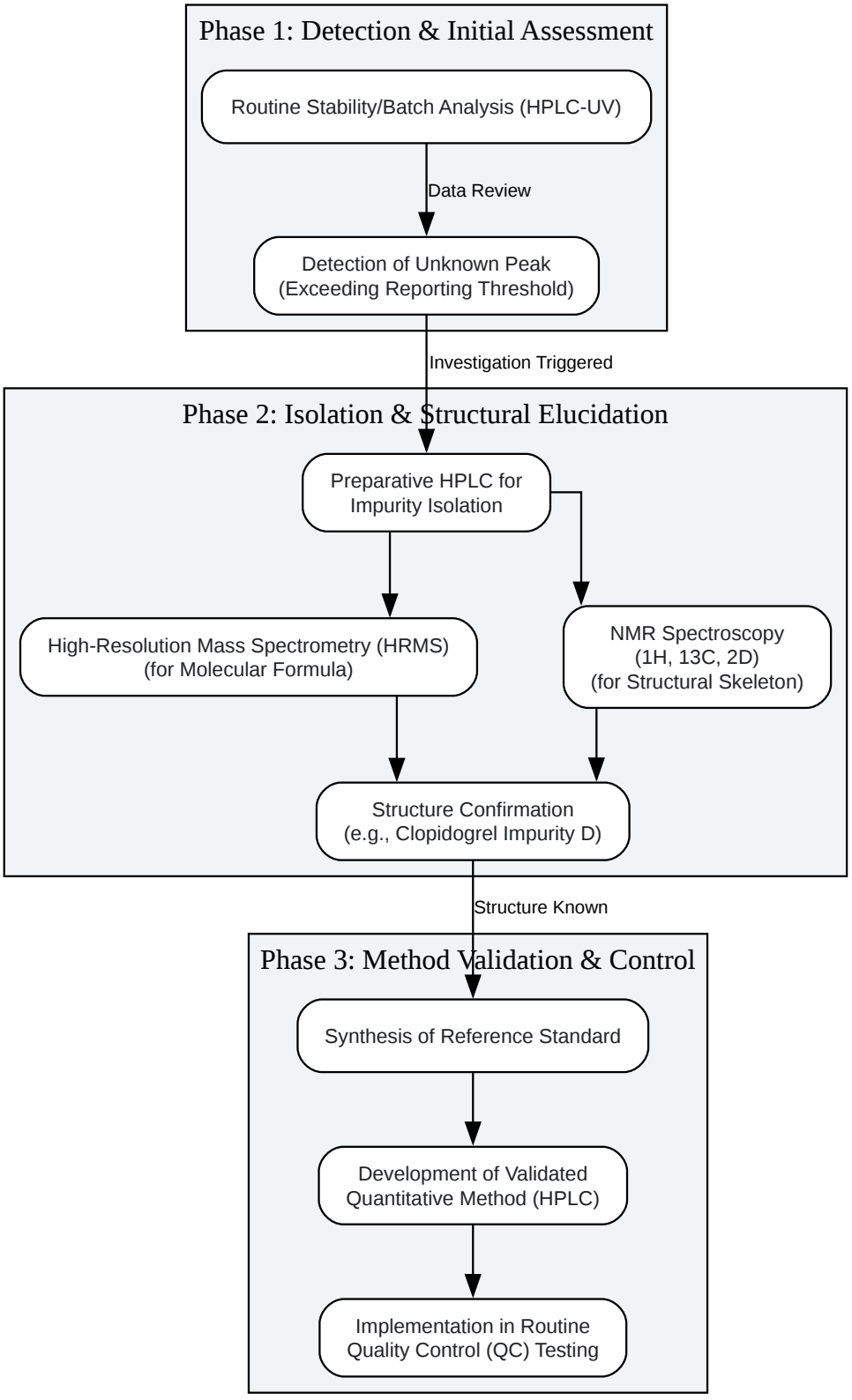
Note: Minor variations in reported molecular weight (e.g., 489.05 g/mol) exist across suppliers, likely due to differences in calculation methods (monoisotopic vs. average mass).[9][5]

Analytical Workflow for Identification and Quantification

The control and monitoring of **Clopidogrel Impurity D** rely on robust, stability-indicating analytical methods. High-Performance Liquid Chromatography (HPLC) is the predominant technique for this purpose, often coupled with UV or Mass Spectrometry (MS) detectors.

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The following diagram illustrates a typical workflow for impurity characterization in a pharmaceutical setting, a process essential for managing substances like Impurity D.



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Caption: Workflow for Pharmaceutical Impurity Identification and Control.

Exemplary HPLC Protocol for Clopidogrel and Its Impurities

This protocol is a representative example based on common practices for analyzing Clopidogrel and its related substances.[10][11] Method optimization and validation are required for specific applications.

Objective: To separate and quantify Clopidogrel and its related impurities, including Impurity D, in a drug substance or product.

1. Chromatographic System & Conditions:

- Instrument: High-Performance Liquid Chromatography (HPLC) system with a UV or Photodiode Array (PDA) detector.[10]
- Column: Kromasil 100 C18 (or equivalent), 250 mm x 4.6 mm, 5 µm particle size. The C18 stationary phase is chosen for its hydrophobicity, which provides good retention and separation for the moderately nonpolar Clopidogrel molecule and its impurities.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water. TFA acts as an ion-pairing agent to improve peak shape and provides an acidic pH to ensure the analytes are in a single ionic form.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile. Acetonitrile is a common organic modifier providing good elution strength for the analytes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 45 °C. Elevated temperature can improve efficiency and reduce viscosity, leading to sharper peaks and better resolution.[10]
- Detection Wavelength: 220 nm. This wavelength is selected for its sensitivity in detecting Clopidogrel and its structurally related impurities.[10]

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- Injection Volume: 10 µL.

2. Gradient Elution Program: The use of a gradient is critical for resolving impurities with different polarities from the main API peak in a reasonable timeframe.

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0.01	**80**	**20**
25.0	50	50
26.0	80	20

| 35.0 | 80 | 20 |

3. Sample and Standard Preparation:

- Diluent: Water and Acetonitrile mixture (e.g., 50:50 v/v).
- Standard Preparation: Prepare a solution of Clopidogrel and certified reference standards of known impurities (including Impurity D) in the diluent at a known concentration (e.g., 1 µg/mL).
- Sample Preparation: Accurately weigh and dissolve the drug substance or powdered tablets in a suitable solvent like methanol, followed by dilution with the diluent to achieve a target concentration (e.g., 100 µg/mL of Clopidogrel).[10] Filter the solution through a 0.45 µm filter before injection.

4. System Suitability Test (SST): Before sample analysis, inject a system suitability solution containing Clopidogrel and key impurities. As per USP guidelines, the resolution between critical pairs (e.g., Clopidogrel and its closest eluting impurity) must be greater than 2.0.[4][12] The relative standard deviation (RSD) for replicate injections of the main peak should be less than 2.0%.

5. Causality and Rationale:

- Reverse-Phase Chromatography: This mode is ideal for separating molecules of moderate to low polarity like Clopidogrel.

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- Gradient Elution: A gradient program is necessary because Clopidogrel impurities can have a wide range of polarities. A simple isocratic method may not elute all impurities or may fail to separate them from the main Clopidogrel peak.[10]
- Acidified Mobile Phase: The acidic pH suppresses the ionization of silanol groups on the silica-based column, minimizing peak tailing. It also ensures that basic compounds like Clopidogrel are protonated, leading to consistent retention and sharp peaks.

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